



"causes of high compressor discharge temperature in R-502 systems"

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Compound of Interest		
Compound Name:	Refrigerant 502	
Cat. No.:	B13423336	Get Quote

Technical Support Center: R-502 Refrigeration Systems

Notice: Refrigerant R-502 is a chlorofluorocarbon (CFC) that has been phased out under the Montreal Protocol due to its ozone-depleting properties. This guide is intended for the maintenance and troubleshooting of existing legacy systems by qualified technical personnel.

Troubleshooting Guide: High Compressor Discharge Temperature

High compressor discharge temperature is a critical symptom in a refrigeration system that can indicate a variety of underlying issues.[1] A discharge temperature exceeding 225°F (107°C) can lead to the breakdown of refrigerant oil, acid formation, and eventual compressor failure.[2] [3][4] This guide provides a systematic approach to diagnosing and resolving the root causes.

Q1: What are the primary causes of high compressor discharge temperature?

The main reasons for high compressor discharge temperatures can be categorized into three main areas: high condensing temperatures/pressures, low suction (evaporator) pressures, and high superheat.[4] These conditions lead to a high compression ratio, forcing the compressor to work harder and generate more heat.[3][4][5]

Q2: How do I begin troubleshooting a high discharge temperature?

Troubleshooting & Optimization





Start with a thorough inspection and measurement of key system parameters. This forms the basis of a systematic diagnosis.

Initial Diagnostic Protocol:

- Safety First: Ensure the system is de-energized before touching any electrical components. Be aware of hot surfaces, particularly the compressor head and discharge line.
- Measure Discharge Temperature: Using an insulated thermistor or thermocouple, measure
 the temperature on the discharge line, approximately 1-4 inches from the compressor outlet.
 [1][2][3] Do not allow this temperature to exceed 225°F (107°C).[1][4]
- Measure System Pressures:
 - Attach a gauge manifold set to the high and low-side service ports.
 - Record the suction (low-side) pressure and the discharge (high-side) pressure.
- Calculate Compression Ratio: The compression ratio is a key indicator of compressor workload.[5][6]
 - Convert gauge pressures (psig) to absolute pressures (psia) by adding atmospheric pressure (approx. 14.7 psi at sea level).[5][6]
 - Formula: Compression Ratio = Absolute Discharge Pressure (psia) / Absolute Suction
 Pressure (psia).[5]
 - High compression ratios lead to higher discharge temperatures.[3][6]
- Determine Superheat: High superheat is a common cause of elevated discharge temperatures.[1][3]
 - Use the suction pressure reading and an R-502 Pressure-Temperature (P-T) chart to find the saturation temperature.
 - Measure the actual temperature of the suction line at the compressor inlet.
 - Formula: Superheat = Suction Line Temperature Saturation Temperature.



Frequently Asked Questions (FAQs)

Q3: What specific issues lead to high condensing pressure?

High condensing pressure forces the compressor to work harder to compress the refrigerant vapor, increasing the heat of compression.[2][3]

- Causes Include:
 - Dirty condenser coils.[3][7]
 - Malfunctioning or failed condenser fan.[2][3]
 - Restricted airflow over the condenser.[2][3]
 - High ambient air temperatures.[2][3]
 - Refrigerant overcharge.[2][3]
 - Presence of non-condensables (like air) in the system.[2][3]

Q4: What problems cause low suction pressure?

Low suction pressure increases the pressure differential the compressor must overcome, leading to a higher compression ratio and more heat generation.[2][5]

- Causes Include:
 - Refrigerant undercharge.[2][8]
 - Restricted liquid line or a partially clogged filter-drier.[2][3]
 - Starving or malfunctioning metering device (e.g., TXV).[2][3]
 - Frosted or iced evaporator coil.[2][3]
 - Failed evaporator fan or restricted airflow.[3][5]
 - Low heat load on the evaporator.[2][3]



Q5: Why is high superheat a problem?

High superheat means the refrigerant vapor returning to the compressor is hotter than desired. [9][10] Since the compressor is cooled by the returning refrigerant gas, excessively hot gas will fail to cool it adequately, leading to overheating.

- Causes Include:
 - Refrigerant undercharge.[3]
 - A restricted metering device.[11]
 - Poorly insulated suction line.[11]
 - Excessive pressure drop in the evaporator.

Data Presentation

Table 1: R-502 Pressure-Temperature Reference

This table provides the saturation temperatures for given pressures of R-502, essential for calculating superheat.

Temperature (°F)	Pressure (psig)	Temperature (°C)
-40	4.1	-40.0
-20	15.3	-28.9
0	31.1	-17.8
20	52.4	-6.7
40	80.5	4.4
70	138.0	21.1
100	216.0	37.8
125	301.0	51.7



Data sourced from R-502 P-T charts.[12][13]

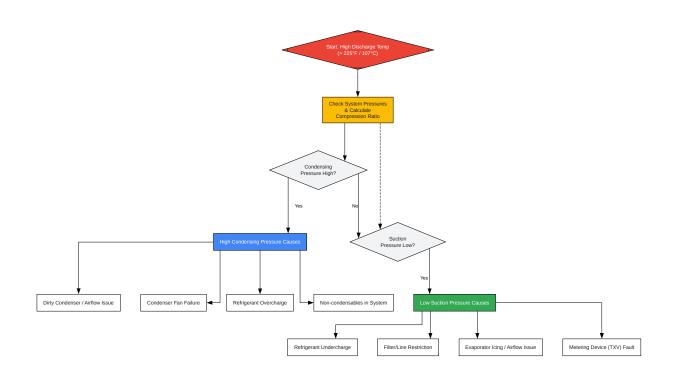
Table 2: Troubleshooting Summary

Symptom	Potential Cause	Key Diagnostic Indicators	Recommended Action
High Condensing Pressure	Dirty Condenser Coils	Visibly dirty coils, reduced airflow.	Clean condenser coils.
Condenser Fan Failure	Fan not spinning, unusual noise.	Repair or replace the fan motor/assembly.	
Refrigerant Overcharge	High subcooling, high pressures.	Recover excess refrigerant.	
Non-condensables	High head pressure, erratic gauge readings.	Recover refrigerant, evacuate system, and recharge.	•
Low Suction Pressure	Refrigerant Undercharge	Low subcooling, low pressures, high superheat.	Leak check the system, repair leak, and charge with refrigerant.
Restricted Filter-Drier	Significant temperature drop across the drier.	Replace the filter- drier.	
Iced Evaporator	Visible frost/ice, poor cooling.	Check defrost system, airflow, and refrigerant charge.	- -
Metering Device Issue	Very high superheat, low suction pressure.	Adjust or replace the thermal expansion valve (TXV).	- -

Logical Troubleshooting Workflow

The following diagram illustrates a logical workflow for diagnosing the root cause of high compressor discharge temperatures.





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